

Technical Guide: Physicochemical Properties of 2-(2,3-Dichlorophenyl)ethanol

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Compound of Interest

Compound Name: 2-(2,3-Dichlorophenyl)ethanol

Cat. No.: B056066

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This technical guide provides an in-depth overview of the core physicochemical properties of **2-(2,3-Dichlorophenyl)ethanol**, with a focus on its melting and boiling points. Due to the limited availability of specific experimental values in publicly accessible literature, this document outlines the standardized methodologies for determining these critical parameters.

Data Presentation

The following table summarizes the known physical and chemical data for **2-(2,3-Dichlorophenyl)ethanol**. While specific melting and boiling points are not readily available, its physical state at room temperature suggests a melting point below ambient conditions.

Property	Value
Chemical Name	2-(2,3-Dichlorophenyl)ethanol
CAS Number	114686-85-0
Molecular Formula	C ₈ H ₈ Cl ₂ O
Molecular Weight	191.06 g/mol
Physical Form	Colorless to Pale-yellow to Yellow-brown Liquid
Melting Point	Data not available; below room temperature
Boiling Point	Data not available

Experimental Protocols

The determination of melting and boiling points for organic compounds like **2-(2,3-Dichlorophenyl)ethanol** is a fundamental procedure in chemical analysis. The following are detailed, standard experimental protocols for these measurements.

Melting Point Determination (Thiele Tube Method)

The melting point of a solid organic compound can be accurately determined using a Thiele tube. This method is suitable for crystalline solids.[\[1\]](#)

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Capillary tubes (sealed at one end)
- Heating oil (e.g., mineral oil, silicone oil)
- Bunsen burner or other heat source
- Rubber band or wire to attach the capillary tube to the thermometer

Procedure:

- **Sample Preparation:** A small amount of the finely powdered solid compound is packed into the sealed end of a capillary tube to a depth of 2-3 mm.
- **Apparatus Setup:** The Thiele tube is filled with heating oil to a level above the side arm. The capillary tube is attached to the thermometer with the sample aligned with the thermometer bulb.
- **Heating:** The thermometer and attached capillary tube are immersed in the oil in the Thiele tube. The side arm of the Thiele tube is gently heated.^[1] The shape of the tube promotes convection currents, ensuring uniform heating of the oil bath.^[1]
- **Observation:** The temperature is raised at a rate of 1-2°C per minute as the expected melting point is approached.^[1]
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has liquefied is recorded as the end of the melting range. For a pure compound, this range should be narrow (0.5-2°C).

Boiling Point Determination (Capillary Method)

For liquid compounds, the boiling point can be determined on a microscale using a capillary method with an apparatus similar to that for melting point determination.^{[2][3]}

Apparatus:

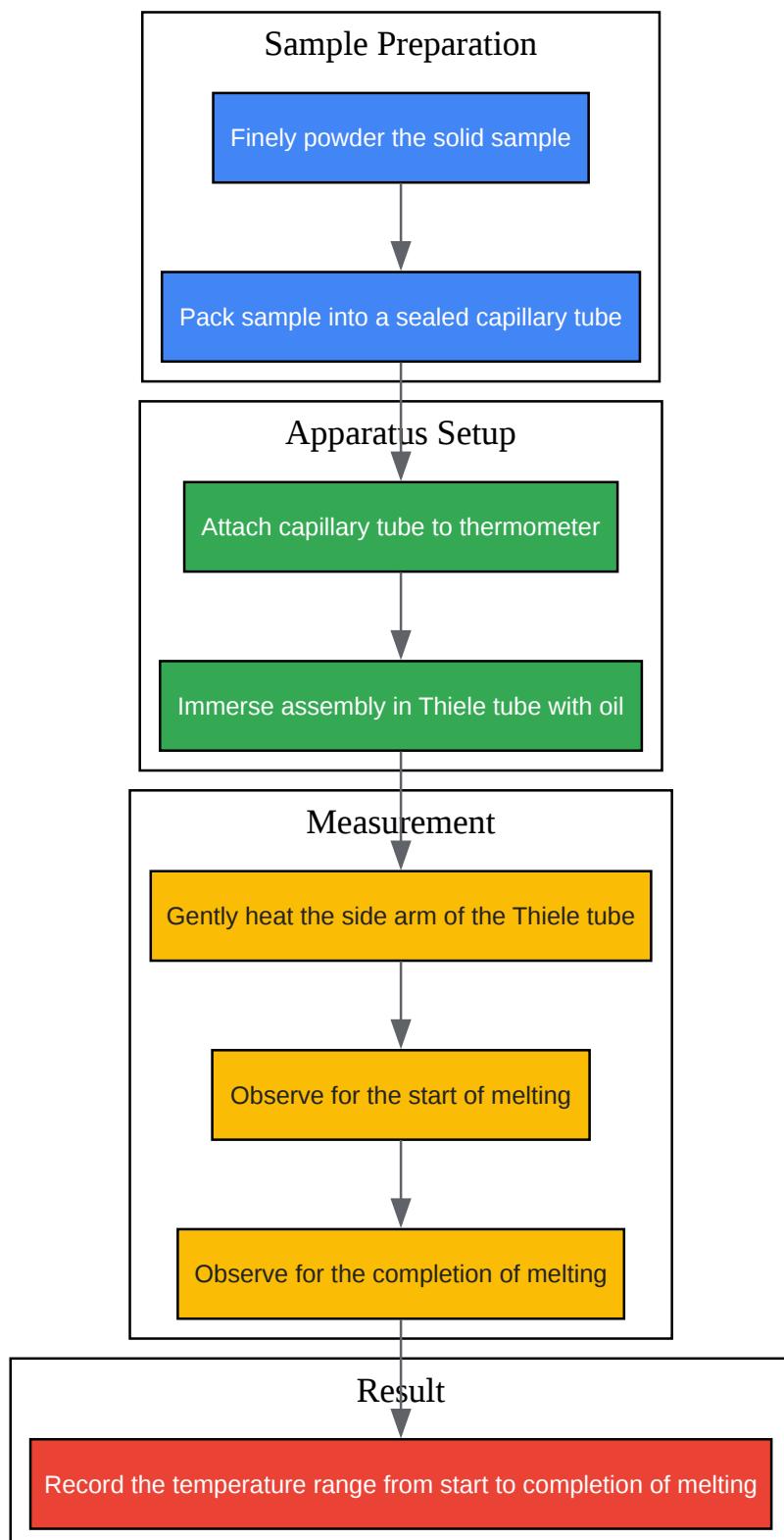
- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Heating bath (e.g., Thiele tube with oil, or a metal heating block)
- Heat source

Procedure:

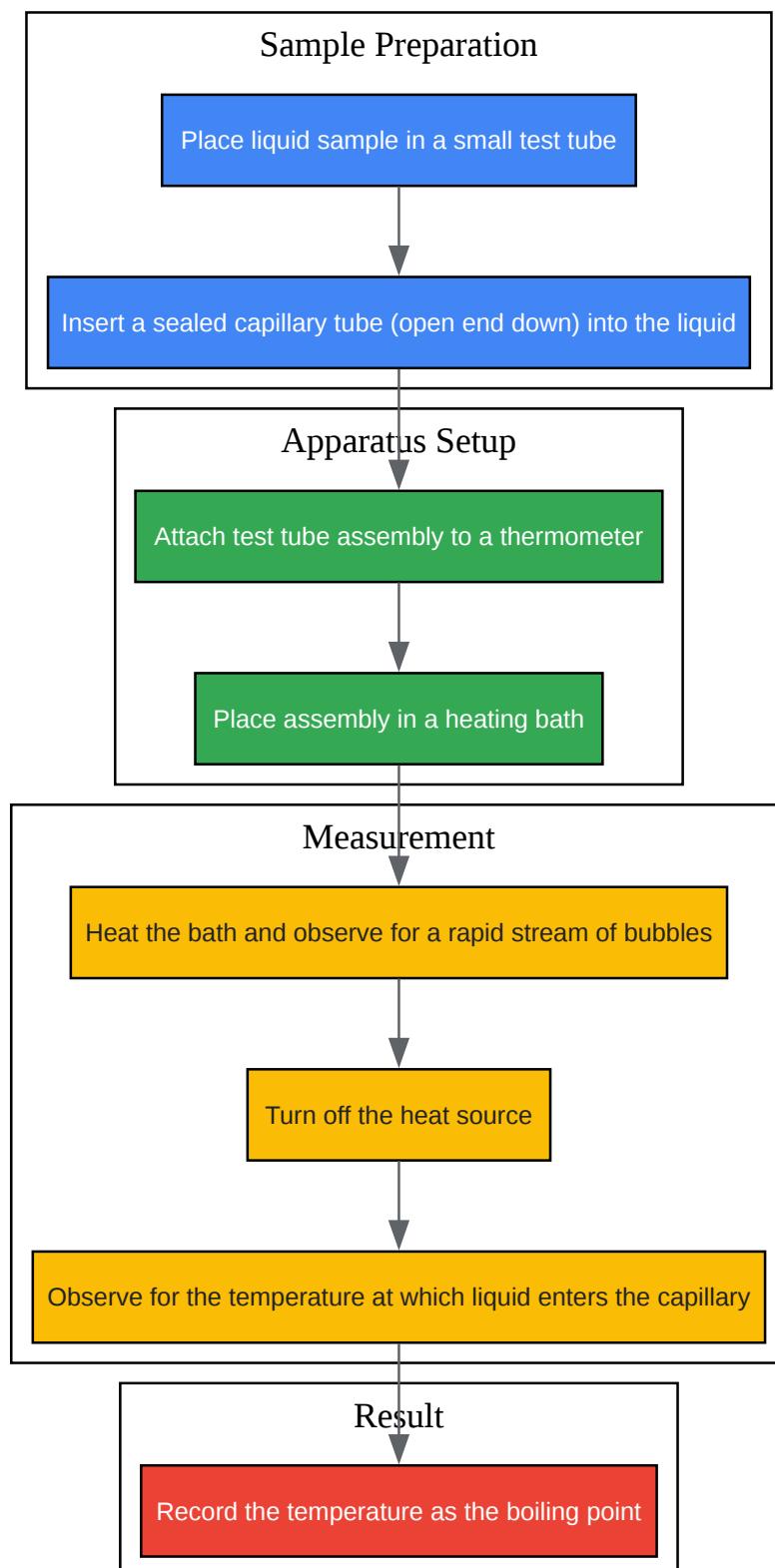
- **Sample Preparation:** A small amount of the liquid is placed in the small test tube. A capillary tube, sealed at one end, is placed inside the test tube with the open end submerged in the liquid.^[2]
- **Apparatus Setup:** The test tube assembly is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in the heating bath.
- **Heating:** The heating bath is heated gradually. As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- **Observation:** As the liquid approaches its boiling point, a rapid and continuous stream of bubbles will emerge from the capillary tube.^[2] The heating is then discontinued.
- **Data Recording:** The liquid will begin to cool, and the bubbling will slow down and eventually stop. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.^[3] This occurs when the vapor pressure of the liquid equals the atmospheric pressure.

Mandatory Visualizations

The following diagrams illustrate the experimental workflows for determining the melting and boiling points of a chemical compound.

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Caption: Workflow for Melting Point Determination.

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Caption: Workflow for Boiling Point Determination.

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References

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